

# Safeguarding Your Research: Comprehensive PPE and Handling Protocols for DCG04

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## Compound of Interest

Compound Name: DCG04

Cat. No.: B15353079

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For Immediate Implementation: This document provides essential safety and logistical guidance for the handling and disposal of **DCG04**, a potent, activity-based probe for cysteine cathepsins. Adherence to these protocols is critical for ensuring personnel safety and maintaining a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

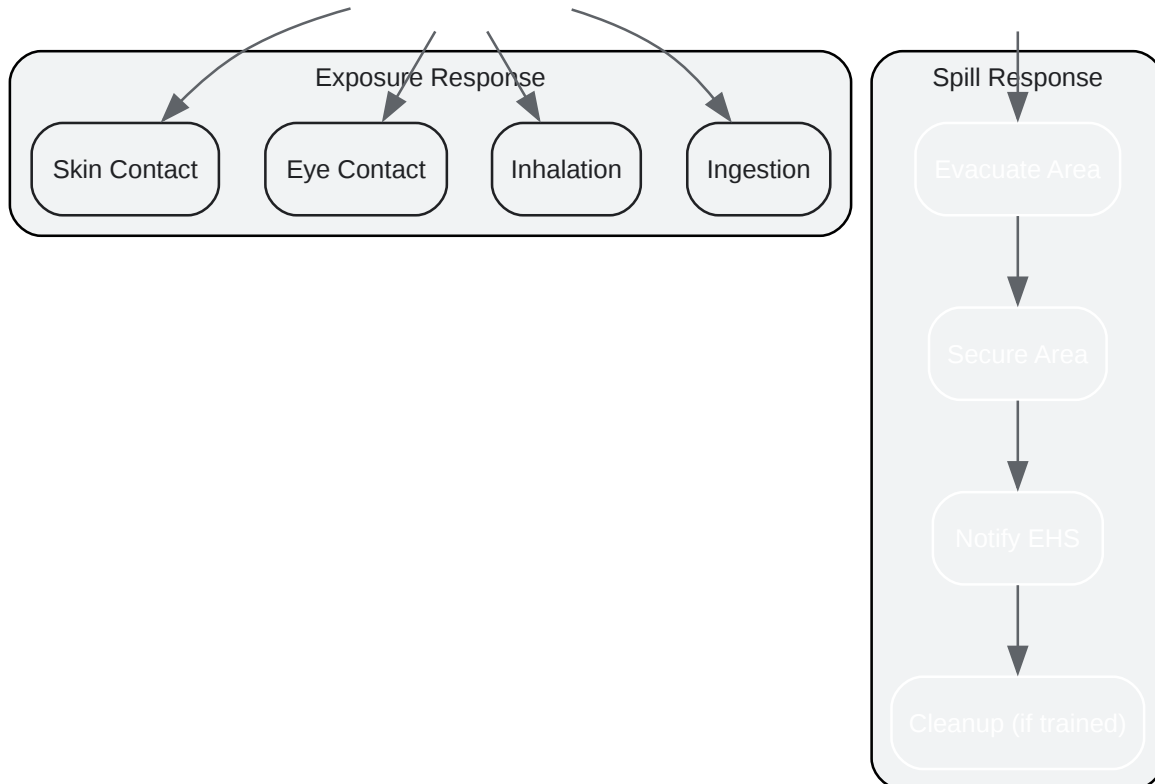
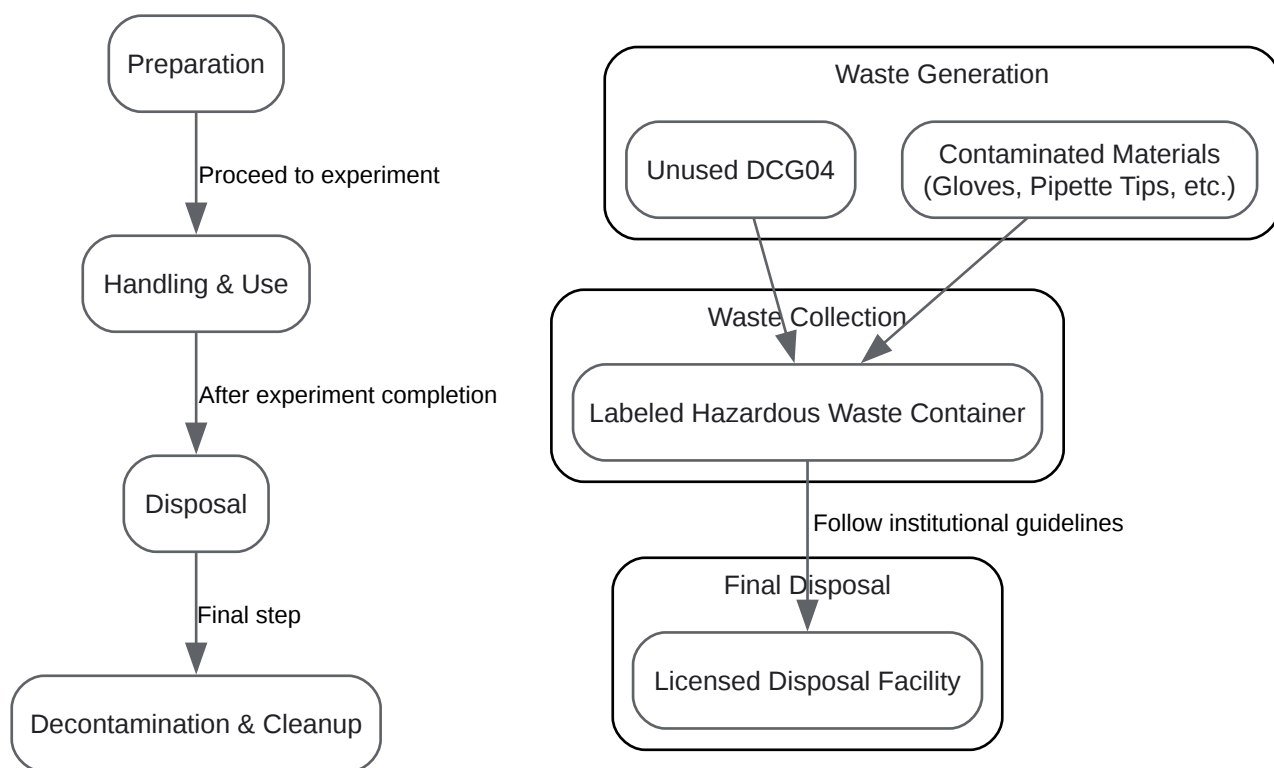
While a specific Safety Data Sheet (SDS) for **DCG04** is not publicly available, its nature as a laboratory chemical necessitates stringent safety precautions. Based on guidelines for similar chemical compounds, the following PPE is mandatory when handling **DCG04**.

### Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses meeting EN166 or OSHA 29 CFR 1910.133 standards.	Protects against splashes and airborne particles.
Hand Protection	Chemically resistant gloves (e.g., Nitrile/butadiene rubber) classified under EN 374 or ASTM F1296.	Prevents skin contact and potential absorption.
Body Protection	Laboratory coat.	Protects against incidental contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for operations with a potential for aerosol generation.	Minimizes inhalation exposure.

## Operational and Handling Plan

A systematic approach to handling **DCG04** is crucial to minimize exposure risk. The following workflow outlines the key stages of handling, from preparation to post-experiment cleanup.



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